

# Commercial Sourcing and Synthetic Guide for Ethyl 2-amino-3-methylbenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-amino-3-methylbenzoate

Cat. No.: B1342653

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and pricing of **Ethyl 2-amino-3-methylbenzoate**, a key building block in pharmaceutical and chemical synthesis. Furthermore, it outlines a detailed, representative experimental protocol for its synthesis via Fischer esterification, accompanied by a procedural workflow diagram.

## Commercial Suppliers and Pricing

**Ethyl 2-amino-3-methylbenzoate** (CAS No: 64818-79-7) is available from a variety of chemical suppliers. The purity of the commercially available compound is typically around 95%. Pricing can vary based on the supplier, quantity, and purity. Below is a summary of publicly available information from select suppliers. Please note that for some suppliers, pricing is available only upon request.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Amerigo Scientific	95%	Inquire	Inquire	For Research Use Only.[1]
Apollo Scientific	95%	250mg, 500mg, 1g, 5g	£38.00 (250mg), £48.00 (500mg), £58.00 (1g), £172.00 (5g)	In stock in the UK, 1-week lead time for US stock.[2]
AOBChem	95%	1g, 5g, 10g, 25g, 100g	\$94.00 (1g), \$341.00 (5g), \$579.00 (10g), \$1,139.00 (25g), \$3,601.00 (100g)	Backordered, with a 7-10 day delivery time from China stock.[3]

## Synthetic Protocol: Fischer Esterification of 2-amino-3-methylbenzoic Acid

The synthesis of **Ethyl 2-amino-3-methylbenzoate** is most commonly achieved through the Fischer esterification of 2-amino-3-methylbenzoic acid in the presence of an acid catalyst and excess ethanol. This section provides a detailed, representative experimental protocol for this transformation.

### Materials and Equipment

- 2-amino-3-methylbenzoic acid
- Absolute Ethanol (EtOH)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>) or Magnesium Sulfate (MgSO<sub>4</sub>)

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Thin Layer Chromatography (TLC) apparatus
- Standard laboratory glassware

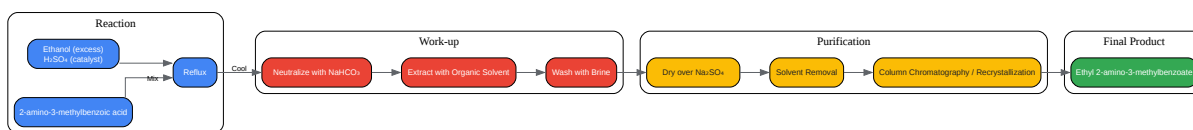
## Experimental Procedure

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, add 2-amino-3-methylbenzoic acid.
- **Addition of Reagents:** Add an excess of absolute ethanol to the flask. A common molar ratio is 1:10 to 1:20 of the carboxylic acid to ethanol to drive the equilibrium towards the product.
- **Catalyst Addition:** While stirring the mixture, carefully and slowly add a catalytic amount of concentrated sulfuric acid (typically 3-5 mol% relative to the carboxylic acid). The addition should be done in a fume hood and with appropriate personal protective equipment.
- **Reflux:** Attach a reflux condenser to the flask and heat the reaction mixture to reflux using a heating mantle. The reaction is typically monitored by Thin Layer Chromatography (TLC) until the starting material is consumed. This can take several hours.
- **Work-up:**
  - Once the reaction is complete, allow the mixture to cool to room temperature.
  - Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate. Be cautious as this will generate carbon dioxide gas.

- Transfer the mixture to a separatory funnel.
- Extract the aqueous layer with a suitable organic solvent such as ethyl acetate or dichloromethane.
- Combine the organic layers and wash them with brine.
- Drying and Solvent Removal:
  - Dry the combined organic extracts over anhydrous sodium sulfate or magnesium sulfate.
  - Filter off the drying agent.
  - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **Ethyl 2-amino-3-methylbenzoate**.
- Purification: The crude product can be further purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain the final, pure product.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Ethyl 2-amino-3-methylbenzoate** via Fischer esterification.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Ethyl 2-amino-3-methylbenzoate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. mdpi.com [mdpi.com]
- 3. 3-Amino-2-methylbenzoic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Commercial Sourcing and Synthetic Guide for Ethyl 2-amino-3-methylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1342653#ethyl-2-amino-3-methylbenzoate-commercial-suppliers-and-pricing]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)